

# preparing SR1555 hydrochloride stock solution for experiments

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Compound of Interest

Compound Name: SR1555 hydrochloride

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# Application Notes and Protocols for SR1555 Hydrochloride

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the preparation and use of **SR1555 hydrochloride**, a selective inverse agonist of the Retinoic Acid Receptor-related Orphan Receptor y (RORy). **SR1555 hydrochloride** is a valuable tool for studying the roles of RORy in autoimmune diseases and metabolic disorders.

## **SR1555 Hydrochloride: Quantitative Data Summary**

The following table summarizes the key quantitative data for **SR1555 hydrochloride**.

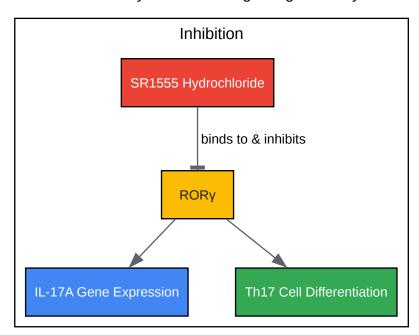


Property	Value
Molecular Formula	C22H23CIF6N2O2
Molecular Weight	496.88 g/mol [1]
CAS Number	2309312-90-9[2]
Appearance	Crystalline solid
Purity	≥98% (HPLC)
IC50 for RORy	~1.5 µM[1][3]
Solubility	DMSO: 3 mg/mLEthanol: ≤1.6 mg/mLDimethyl Formamide: 5 mg/mL
Storage of Solid	2 years at -20°C; 6 months at 4°C[1]
Storage of Stock Solution	In DMSO: 2 weeks at 4°C; 6 months at -80°C[1]

# Signaling Pathway of SR1555 Hydrochloride

**SR1555 hydrochloride** acts as an inverse agonist of RORy, a key transcription factor in the differentiation of T helper 17 (Th17) cells. By binding to RORy, SR1555 inhibits its transcriptional activity, leading to a reduction in the expression of pro-inflammatory cytokines such as IL-17A.





SR1555 Hydrochloride Signaling Pathway

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Caption: SR1555 hydrochloride inhibits RORy, suppressing IL-17A and Th17 differentiation.

# Experimental Protocols Preparation of a 10 mM SR1555 Hydrochloride Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **SR1555 hydrochloride** in dimethyl sulfoxide (DMSO).

#### Materials:

- SR1555 hydrochloride powder
- Anhydrous Dimethyl Sulfoxide (DMSO)



- Sterile microcentrifuge tubes
- Calibrated precision balance
- Vortex mixer

#### Procedure:

- Equilibrate to Room Temperature: Before opening, allow the vial of SR1555 hydrochloride powder to equilibrate to room temperature for at least 20 minutes to prevent moisture condensation.
- Weigh the Compound: Accurately weigh the desired amount of SR1555 hydrochloride powder. To prepare 1 mL of a 10 mM stock solution, weigh out 4.97 mg of the compound (Calculation: 496.88 g/mol \* 0.010 mol/L \* 0.001 L = 0.00497 g = 4.97 mg).
- Dissolve in DMSO: Add the appropriate volume of anhydrous DMSO to the vial containing the powder. For a 10 mM solution with 4.97 mg of SR1555 hydrochloride, add 1 mL of DMSO.
- Ensure Complete Dissolution: Tightly cap the vial and vortex thoroughly until the solid is completely dissolved. Gentle warming in a 37°C water bath for a few minutes can aid dissolution.
- Aliquot and Store: Aliquot the stock solution into smaller, single-use volumes in sterile, light-protecting microcentrifuge tubes to minimize freeze-thaw cycles. Store the aliquots at -80°C for up to 6 months.

# Cell-Based Assay: Inhibition of IL-17A Expression in EL4 Cells

This protocol details a cell-based assay to evaluate the inhibitory effect of **SR1555 hydrochloride** on IL-17A gene expression in the EL4 mouse lymphoma cell line.

#### Materials:

EL4 cells



- Complete cell culture medium (e.g., RPMI-1640 with 10% FBS, 1% Penicillin-Streptomycin)
- SR1555 hydrochloride stock solution (10 mM in DMSO)
- Phosphate-Buffered Saline (PBS)
- 6-well cell culture plates
- Reagents for RNA extraction and qRT-PCR

#### Procedure:

- Cell Seeding: Seed EL4 cells in a 6-well plate at a density of 1 x 10<sup>6</sup> cells/mL in complete culture medium.
- Cell Treatment:
  - Prepare a working solution of SR1555 hydrochloride by diluting the 10 mM stock solution in complete culture medium to a final concentration of 10 μM. For example, add 1 μL of the 10 mM stock solution to 999 μL of medium.
  - Prepare a vehicle control by adding the same volume of DMSO to the culture medium (0.1% DMSO final concentration).
  - Add the SR1555 hydrochloride working solution or the vehicle control to the respective wells.
- Incubation: Incubate the cells for 24 hours at 37°C in a humidified atmosphere with 5% CO<sub>2</sub>.
- Cell Lysis and RNA Extraction:
  - After incubation, harvest the cells and wash with PBS.
  - Lyse the cells and extract total RNA using a commercially available RNA extraction kit according to the manufacturer's instructions.
- qRT-PCR Analysis:

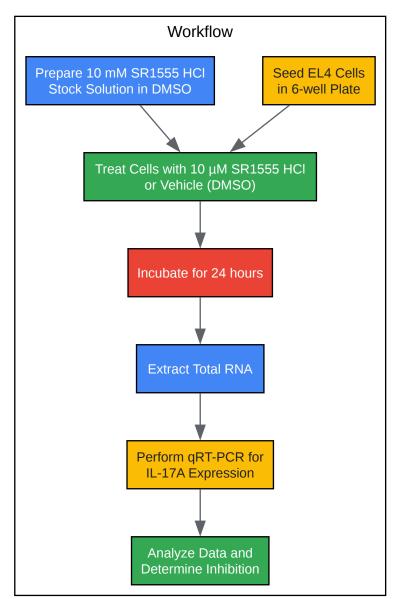


- Synthesize cDNA from the extracted RNA.
- Perform quantitative real-time PCR (qRT-PCR) to measure the relative expression levels
  of the II17a gene. Use a housekeeping gene (e.g., Actb or Gapdh) for normalization.
- Analyze the data to determine the fold change in II17a expression in SR1555
   hydrochloride-treated cells compared to the vehicle control. A significant decrease in II17a expression indicates successful inhibition by SR1555 hydrochloride.[4]

## **Experimental Workflow**

The following diagram illustrates a typical experimental workflow for evaluating the efficacy of **SR1555 hydrochloride** in a cell-based assay.





SR1555 Hydrochloride Experimental Workflow

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Caption: Workflow for assessing **SR1555 hydrochloride**'s effect on IL-17A expression in EL4 cells.

# **Safety and Handling Precautions**



- Wear appropriate personal protective equipment (PPE), including gloves, lab coat, and safety glasses, when handling SR1555 hydrochloride.
- Handle the compound in a well-ventilated area.
- Avoid inhalation of the powder and contact with skin and eyes.
- In case of contact, wash the affected area thoroughly with water.
- Consult the Safety Data Sheet (SDS) for complete safety information.

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